Application Note and Protocol: Quantification of Serum Iron Using Bathophenanthroline Disulfonic Acid

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Compound of Interest

Compound Name:	*Bathophenanthroline disulfonic acid*
CAS No.:	*28061-20-3*
Cat. No.:	*B1197312*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Iron is a vital trace element essential for numerous physiological processes, including oxygen transport via hemoglobin, cellular respiration, and DNA synthesis. The concentration of iron in serum is a critical diagnostic parameter for various conditions, including iron deficiency anemia, hemochromatosis (iron overload), and chronic diseases. This application note provides a detailed protocol for the colorimetric quantification of total iron in serum using **Bathophenanthroline Disulfonic Acid** (BPS). The method is based on the principle of releasing iron from its carrier protein, transferrin, reducing it from the ferric (Fe^{3+}) to the ferrous (Fe^{2+}) state, and subsequent formation of a stable, colored complex with BPS. The intensity of the color, which is directly proportional to the iron concentration, is measured spectrophotometrically.

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Principle of the Assay

The quantification of serum iron using **bathophenanthroline disulfonic acid** involves a three-step process:

- Dissociation of Iron-Transferrin Complex: In an acidic medium, ferric iron (Fe^{3+}) is liberated from its binding to transferrin.
- Reduction of Ferric Iron: A reducing agent, such as ascorbic acid or thioglycolic acid, is used to reduce the released ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}).
- Chromogenic Reaction: Ferrous iron (Fe^{2+}) reacts with **bathophenanthroline disulfonic acid** to form a stable red-colored complex. The absorbance of this complex is measured at approximately 535 nm.

Quantitative Data Summary

The following table summarizes key quantitative parameters of the **bathophenanthroline disulfonic acid**-based serum iron assay.

Parameter	Value	Units
Wavelength of Maximum Absorbance (λmax)	~535	nm
Molar Absorptivity	22,140	$L \cdot mol^{-1} \cdot cm^{-1}$
Linearity Range	0.5 - 3.0	mg/L
Limit of Detection	0.03	µg/mL
Limit of Quantitation	0.1	µg/mL
Normal Serum Iron Ranges		
Adult Males	80-180	µg/dL
Adult Females	60-160	µg/dL
Children	50-120	µg/dL
Newborns	100-250	µg/dL

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Note: Normal ranges can vary slightly between laboratories.[1][2][3]

Experimental Protocol

This protocol is a synthesis of established methods for the determination of serum iron.[4][5][6][7]

Materials and Reagents

- Iron-Free Deionized Water: For all reagent preparations and dilutions.
- Hydrochloric Acid (HCl), 1 M: Dilute concentrated HCl in iron-free deionized water.
- Trichloroacetic Acid (TCA), 20% (w/v): Dissolve 20 g of TCA in iron-free deionized water and bring the final volume to 100 mL.
- Ascorbic Acid Solution, 1% (w/v): Prepare fresh by dissolving 100 mg of ascorbic acid in 10 mL of iron-free deionized water.
- Saturated Ammonium Acetate Solution: Add ammonium acetate to iron-free deionized water with stirring until no more solute dissolves.
- **Bathophenanthroline Disulfonic Acid** (BPS) Solution: The concentration may vary, a typical preparation involves dissolving BPS in an appropriate buffer or water.
- Iron Standard Stock Solution (e.g., 1000 µg/mL): Commercially available or prepared by dissolving a known weight of iron wire in a minimal amount of concentrated HCl and diluting with iron-free deionized water.
- Working Iron Standards: Prepare a series of standards by diluting the stock solution with iron-free deionized water to cover the expected physiological range of serum iron.
- Serum Samples: Collect blood in iron-free tubes. Allow the blood to clot and centrifuge to separate the serum.
- Equipment: Spectrophotometer, centrifuge, micropipettes, and iron-free test tubes.

Experimental Workflow Diagram

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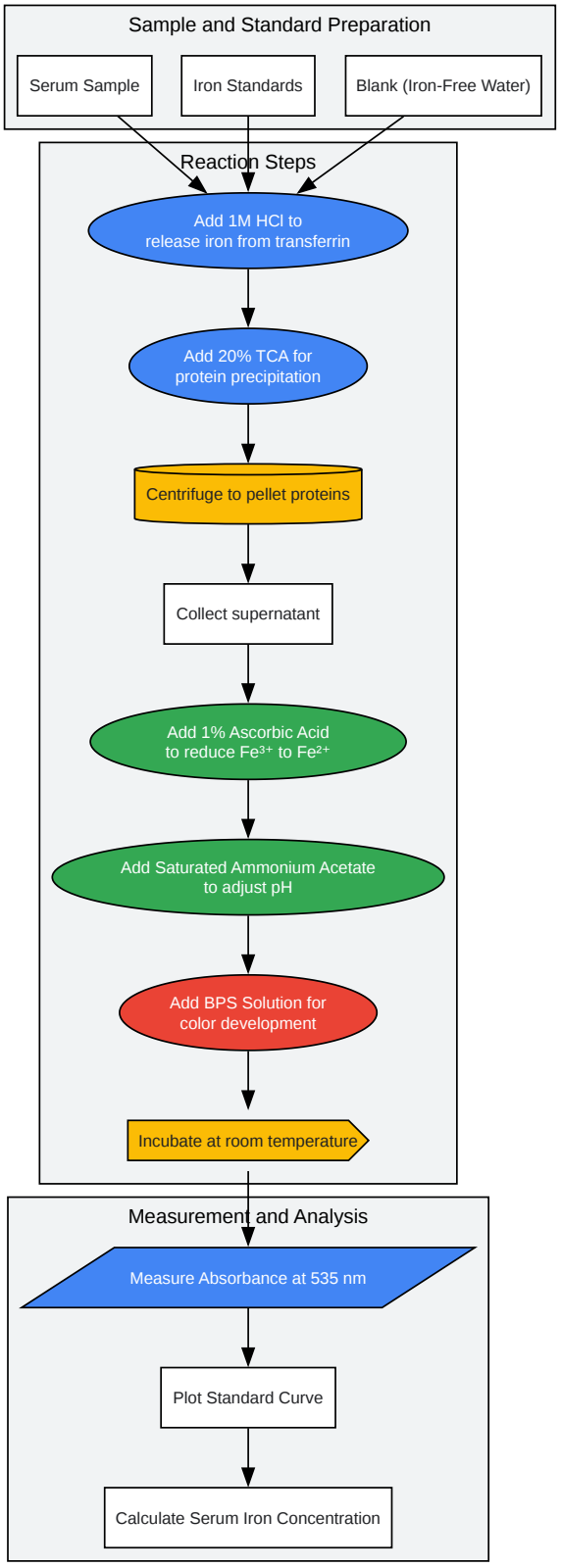

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Caption: Workflow for serum iron quantification using BPS.

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Step-by-Step Protocol

- Sample and Standard Preparation:
  - Label iron-free microcentrifuge tubes for blanks, standards, and serum samples.
  - Pipette 0.7 mL of iron-free deionized water (for blank), iron standards, and serum samples into their respective tubes.[4]
- Iron Release and Protein Precipitation:
  - To each tube, add 0.35 mL of 1 M HCl and mix by vortexing.[4]
  - Add 0.2 mL of 20% trichloroacetic acid to each tube, vortex thoroughly, and let stand for 10 minutes at room temperature to allow for protein precipitation.[4]
  - Centrifuge the tubes at a sufficient speed (e.g., 1500 rpm) for 15 minutes to pellet the precipitated proteins.[4]
- Color Development:
  - Carefully transfer 0.7 mL of the clear supernatant to a new set of labeled tubes.[4]
  - To each tube of supernatant, add 0.1 mL of freshly prepared 1% ascorbic acid solution and mix. This step reduces Fe^{3+} to Fe^{2+}.[4]
  - Add 0.6 mL of saturated ammonium acetate solution to each tube to adjust the pH for optimal color development.[4]
  - Add 0.7 mL of the bathophenanthroline solution to each tube and mix well. A red color will develop in the presence of iron.[4]
  - Incubate the tubes at room temperature for at least 5 minutes to ensure complete color development. The color is stable for at least 4 hours.[6]
- Spectrophotometric Measurement:
  - Set the spectrophotometer to a wavelength of 535 nm.

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- Zero the spectrophotometer using the blank solution.
- Measure the absorbance of each standard and serum sample.

- Calculation of Results:
  - Subtract the absorbance of the blank from the absorbance readings of the standards and samples.
  - Plot a standard curve of absorbance versus iron concentration for the standards.
  - Determine the iron concentration of the serum samples from the standard curve.
  - The final concentration is typically expressed in µg/dL.

Signaling Pathway Diagram (Chemical Reactions)

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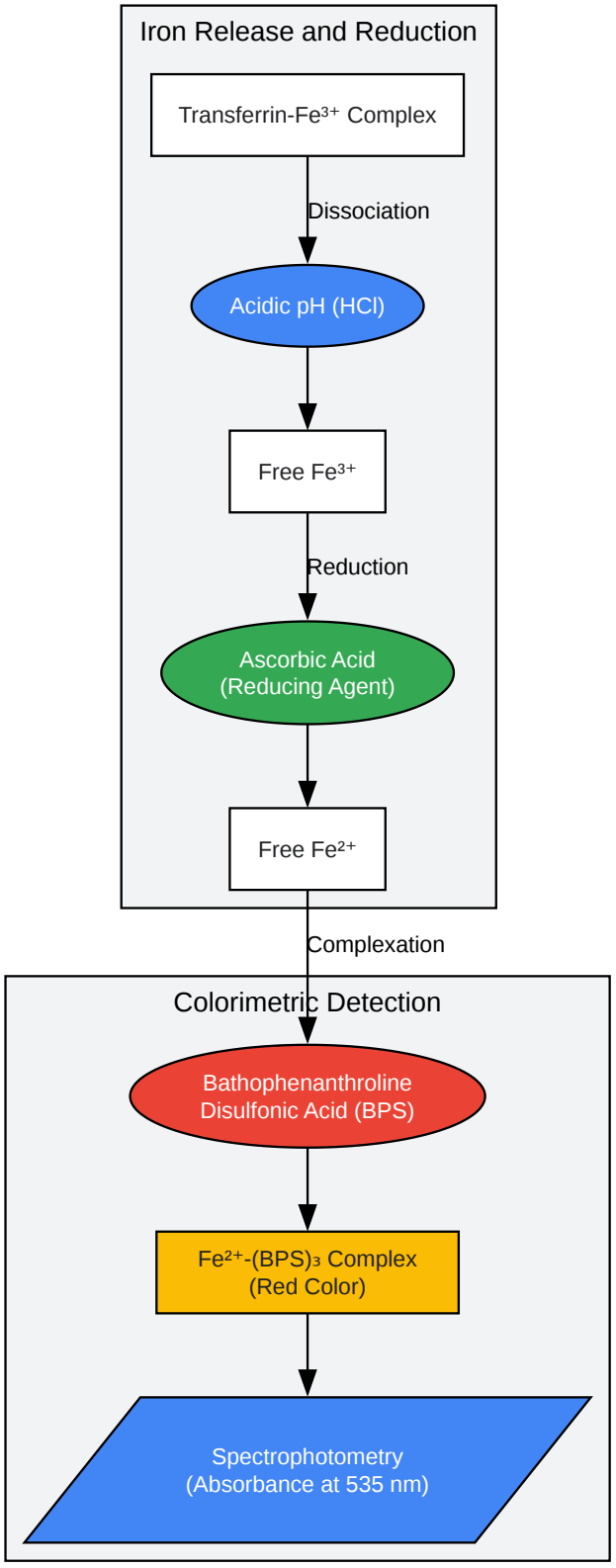

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